

# 3,4-Dimethoxy-5-nitrobenzaldehyde: A Technical Review of its Synthesis and Properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3,4-Dimethoxy-5-nitrobenzaldehyde

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## Abstract

**3,4-Dimethoxy-5-nitrobenzaldehyde** is a substituted aromatic aldehyde that serves as a potential building block in organic synthesis. This technical guide provides a comprehensive review of the available scientific literature on its synthesis, chemical and physical properties. While the compound itself is not extensively studied for its biological activity, its structural similarity to pharmacologically active compounds suggests its potential as a precursor or intermediate in drug discovery and development. This document summarizes key data and provides detailed experimental protocols for its preparation.

## Chemical and Physical Properties

**3,4-Dimethoxy-5-nitrobenzaldehyde** is a solid at room temperature. Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>5</sub>	PubChem[1]
Molecular Weight	211.17 g/mol	PubChem[1]
IUPAC Name	3,4-dimethoxy-5-nitrobenzaldehyde	PubChem[1]
CAS Number	22027-96-9	ChemicalBook[2]
Canonical SMILES	<chem>COC1=CC(=CC(=C1OC)-[O-])C=O</chem> INVALID-LINK--[O-])C=O	PubChem[1]

## Synthesis of 3,4-Dimethoxy-5-nitrobenzaldehyde

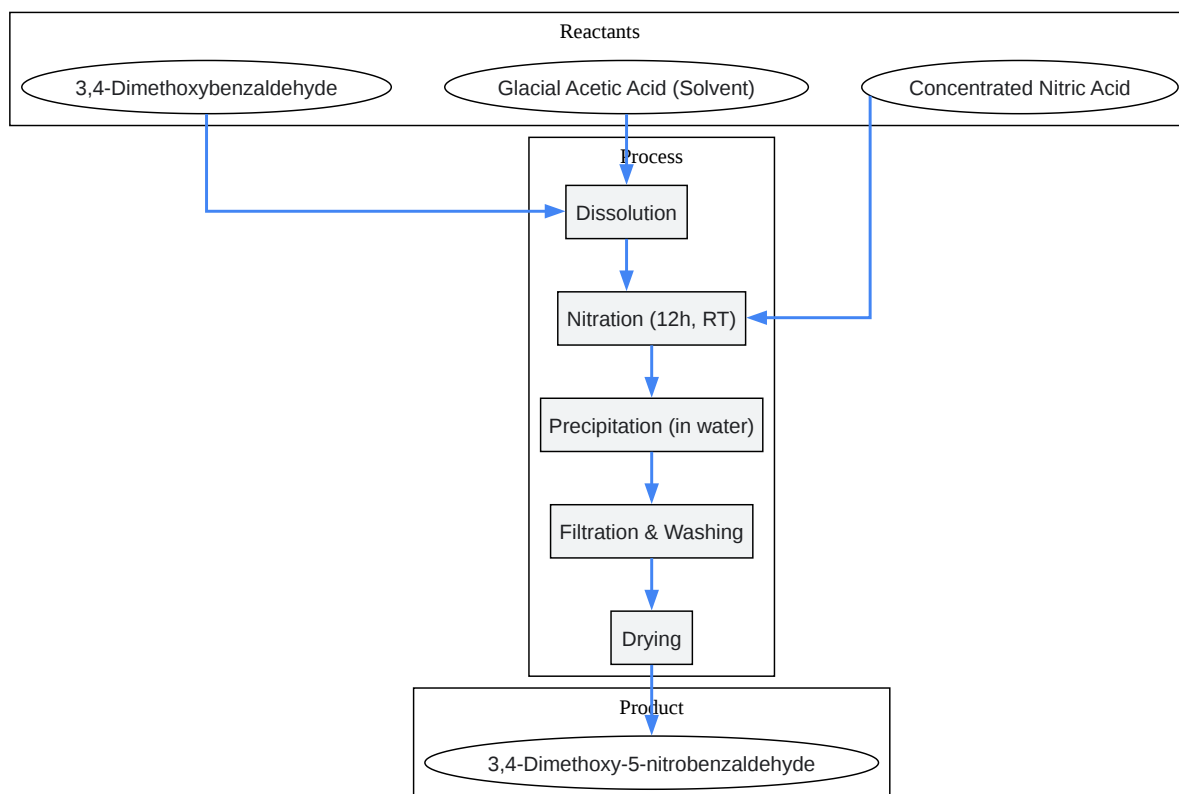
Two primary synthetic routes for **3,4-Dimethoxy-5-nitrobenzaldehyde** have been reported in the literature. The choice of method may depend on the availability of starting materials and desired scale.

### Method 1: Nitration of 3,4-Dimethoxybenzaldehyde

This method involves the direct nitration of the commercially available 3,4-dimethoxybenzaldehyde (veratraldehyde).

30 mmol of 3,4-dimethoxybenzaldehyde is dissolved in 20 mL of glacial acetic acid. To this solution, 30 mL of concentrated nitric acid is slowly added dropwise at room temperature. The reaction mixture is stirred for 12 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC). Upon completion, the reaction mixture is poured into a large volume of water, leading to the precipitation of a pale yellow solid. The solid is collected by filtration, washed repeatedly with water, and dried to yield the final product.[2]

Yield: 98%[2]



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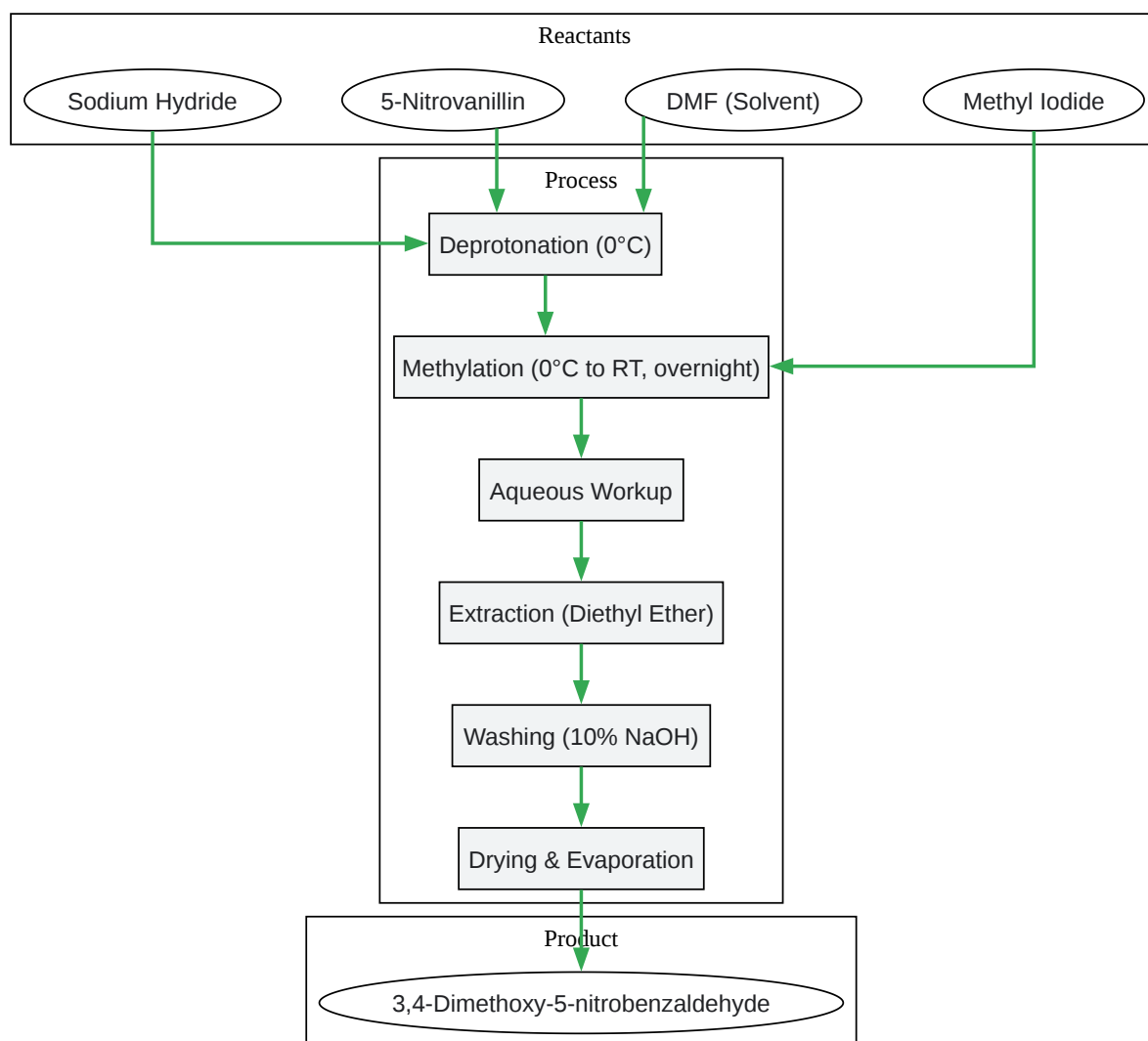
Caption: Workflow for the synthesis of **3,4-Dimethoxy-5-nitrobenzaldehyde** via nitration.

## Method 2: Methylation of 5-Nitrovanillin

This synthetic approach starts with 5-nitrovanillin and involves a methylation step to introduce the second methoxy group.

A suspension of sodium hydride (4.87 g, 121.7 mmol) in 18 mL of dry dimethylformamide (DMF) is cooled to 0°C. A solution of 5-nitrovanillin (20 g, 101.4 mmol) in 30 mL of DMF is then added dropwise. After stirring for 30 minutes, methyl iodide (43.18 g, 304.2 mmol) is added dropwise at 0°C. The reaction mixture is then allowed to warm to room temperature and stirred overnight. Water is added to the mixture, and the product is extracted with diethyl ether. The organic layer is washed with a 10% sodium hydroxide solution, dried over magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the product as an oil.

Yield: 40.7%



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Caption: Workflow for the synthesis of **3,4-Dimethoxy-5-nitrobenzaldehyde** via methylation.

## Spectroscopic Data

Detailed experimental spectroscopic data for **3,4-Dimethoxy-5-nitrobenzaldehyde** is not readily available in the reviewed literature. Characterization data from studies where this compound is used as an intermediate may provide this information, but was not found in the present search.

## Applications in Research and Drug Development

Currently, there is a notable lack of published research on the direct biological activities of **3,4-Dimethoxy-5-nitrobenzaldehyde**. The closely related compound, 3,4-dihydroxy-5-nitrobenzaldehyde, has garnered significant attention as a key intermediate in the synthesis of pharmaceuticals, such as the COMT inhibitor Entacapone, and as a potent inhibitor of xanthine oxidase.

The structural similarity of **3,4-Dimethoxy-5-nitrobenzaldehyde** to these biologically active molecules suggests its potential as a valuable starting material or intermediate for the synthesis of novel therapeutic agents. Further research is warranted to explore its pharmacological profile and potential applications in drug discovery.

## Conclusion

**3,4-Dimethoxy-5-nitrobenzaldehyde** is a readily synthesizable aromatic compound. While its direct biological applications are yet to be explored, its synthesis is well-documented, providing a solid foundation for its use in further chemical and pharmacological research. The lack of comprehensive spectroscopic and biological data represents a clear gap in the current scientific literature, inviting further investigation into the properties and potential applications of this molecule.

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## References

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- To cite this document: BenchChem. [3,4-Dimethoxy-5-nitrobenzaldehyde: A Technical Review of its Synthesis and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205253#3-4-dimethoxy-5-nitrobenzaldehyde-literature-review]

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